

Technical Support Center: Managing Keratin Contamination in Proteomics

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Compound of Interest

Compound Name: Adenosine monophosphate-
13C10,15N5

Cat. No.: B12421751

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals minimize keratin contamination in their proteomics samples.

Frequently Asked Questions (FAQs)

Q1: What is keratin and why is it a problem in proteomics?

A1: Keratins are a family of fibrous structural proteins found in vertebrates and are the primary components of skin, hair, and nails.[1][2] They are one of the most common contaminants in proteomics experiments.[3][4] Due to their high abundance in the laboratory environment (from dust, researchers' skin, and hair), they can easily contaminate samples.[1][5] This contamination can mask the signals of low-abundance proteins of interest, leading to a decrease in protein identifications and skewed quantitative data.[4]

Q2: What are the primary sources of keratin contamination in the lab?

A2: The main sources of keratin contamination include:

- Personnel: Shedding of skin cells and hair from researchers.[1]
- Laboratory Environment: Dust, which is rich in keratin particles.[5]

- Reagents and Consumables: Contaminated buffers, solutions, pipette tips, and tubes.[3] Community-use reagents are a common culprit.[3][6]
- Equipment: Dirty gel tanks, staining trays, and other laboratory apparatus.[3][6]
- Lab Attire: Wool clothing and latex gloves can be sources of keratin.[4][7]

Q3: What are the essential personal protective equipment (PPE) to minimize keratin contamination?

A3: Appropriate PPE is crucial for preventing keratin contamination.[1] This includes:

- Gloves: Always wear powder-free nitrile or vinyl gloves.[5] Avoid latex gloves as they can be a source of keratin.[7] Change gloves frequently, especially after touching surfaces outside of your clean workspace.[3]
- Lab Coat: A clean lab coat should always be worn. Disposable clean-room type lab coats with sleeve snaps are recommended to minimize skin exposure.[5]
- Hairnet and Facemask: Use a hairnet to cover your hair completely.[1] Individuals with beards should also wear a facemask.[5]

Q4: How should I prepare my workspace to avoid keratin contamination?

A4: A clean workspace is fundamental for minimizing keratin contamination.

- Laminar Flow Hood: Whenever possible, perform all sample preparation steps in a laminar flow hood or a biological safety cabinet (BSC).[4][5] These provide a clean environment with filtered air.
- Surface Cleaning: Before starting your experiment, thoroughly wipe down your benchtop, pipettes, and other equipment with 70% ethanol or methanol, followed by ultra-pure water.[4][7] Spraying 70% ethanol into the air above the bench can help reduce airborne particulates.
- Dedicated Space and Equipment: If possible, have a dedicated space and a set of equipment (pipettes, tube racks, etc.) exclusively for proteomics sample preparation.[5]

Q5: Are there computational methods to deal with keratin contamination?

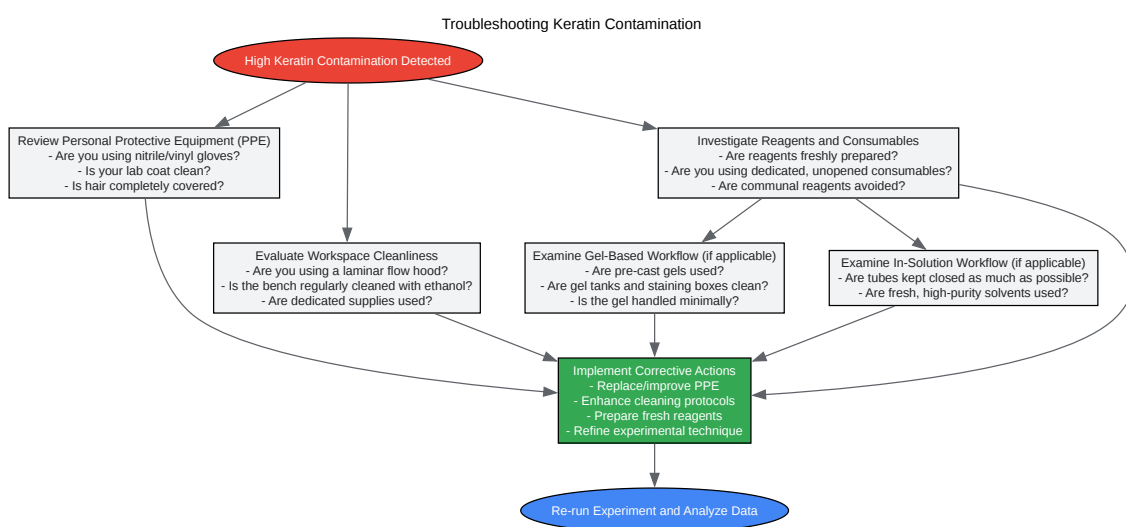
A5: Yes, during mass spectrometry data analysis, keratin-derived peptides can be identified and filtered out.^[1] This is typically done by including a database of common contaminants, including keratins, in your search parameters.^[8] However, this is not a substitute for good laboratory practice, as high levels of keratin can still negatively impact data quality by suppressing the signals of your proteins of interest.^[1]

Troubleshooting Guide

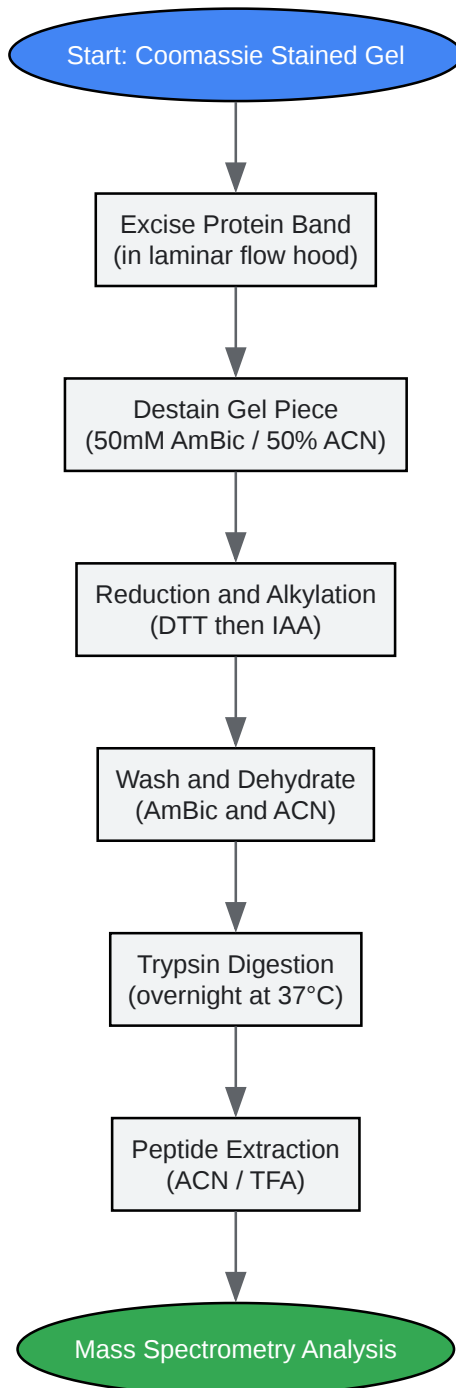
Issue: I am consistently seeing a high abundance of keratin peptides in my mass spectrometry results.

This troubleshooting guide will help you identify and eliminate the source of keratin contamination.

Troubleshooting Workflow



Keratin-Reduced In-Gel Digestion Workflow

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